

# Comparative analysis of Pentachlorothioanisole and its sulfoxide metabolite.

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## Compound of Interest

Compound Name: Pentachlorothioanisole

Cat. No.: B041897

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A Comparative Analysis of **Pentachlorothioanisole** and its Sulfoxide Metabolite

This guide provides a detailed comparison of **Pentachlorothioanisole** (PCTA) and its primary metabolite, **Pentachlorothioanisole** sulfoxide (PCTA-SO). The information is intended for researchers, scientists, and professionals in drug development and environmental science.

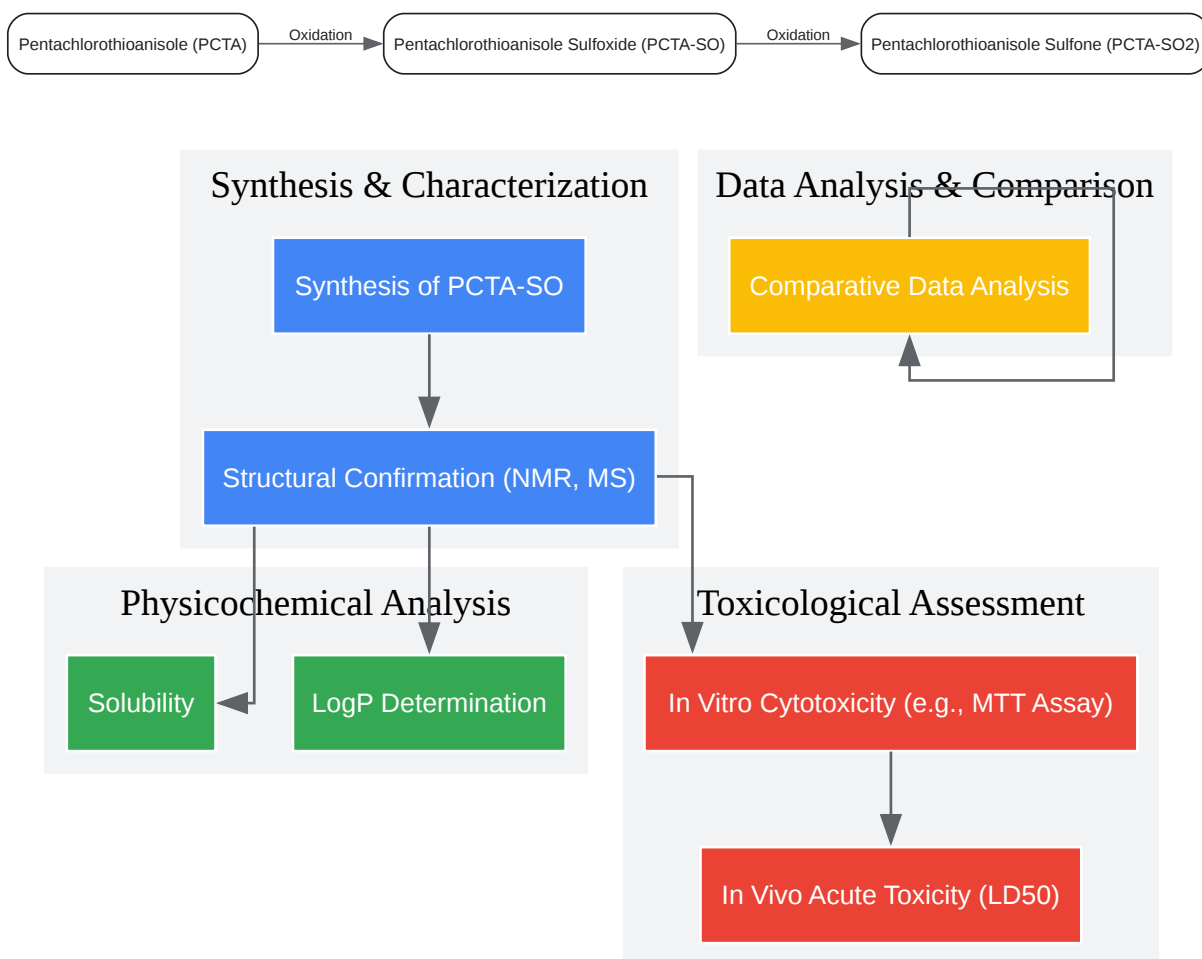
## Physicochemical and Toxicological Properties

A summary of the available physicochemical and toxicological data for **Pentachlorothioanisole** and its sulfoxide metabolite is presented below. It is important to note the current lack of a publicly available LD50 value for the sulfoxide metabolite, which limits a direct quantitative comparison of acute toxicity.

Property	Pentachlorothioanisole (PCTA)	Pentachlorothioanisole Sulfoxide (PCTA-SO)
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>5</sub> S	C <sub>7</sub> H <sub>3</sub> Cl <sub>5</sub> OS
Molecular Weight	296.43 g/mol [1]	312.43 g/mol
CAS Number	1825-19-0[1]	Not available
Appearance	Solid	Solid (presumed)
Acute Toxicity (LD50)	8700 mg/kg (intraperitoneal, mouse)[2]	Data not available
Metabolism	Metabolite of the pesticides pentachloronitrobenzene and hexachlorobenzene.[2]	Primary metabolite of PCTA.

## Metabolic Pathway

**Pentachlorothioanisole** is a metabolite of certain pesticides and is further metabolized in the environment and in organisms. The primary metabolic pathway involves the oxidation of the sulfur atom to form the corresponding sulfoxide, and subsequently the sulfone. This conversion is often mediated by microbial activity in the soil.[2]



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## References

- 1. [pubs.usgs.gov](https://pubs.usgs.gov) [pubs.usgs.gov]
- 2. Pentachlorothioanisole | C<sub>7</sub>H<sub>3</sub>Cl<sub>5</sub>S | CID 15766 - PubChem [pubchem.ncbi.nlm.nih.gov]
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